

Proper Disposal of 4-Nitro-o-phenylenediamine: A Procedural Guide

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Compound of Interest

Compound Name: 4-Nitro-o-phenylenediamine

Cat. No.: B140028

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This guide provides essential safety and logistical information for the proper disposal of **4-Nitro-o-phenylenediamine** (CAS No. 99-56-9). Adherence to these procedures is critical for ensuring the safety of laboratory personnel and protecting the environment. This compound is classified as hazardous and must be managed as chemical waste in accordance with federal, state, and local regulations.^{[1][2]}

Hazard Profile and Safety Summary

4-Nitro-o-phenylenediamine is a dark red or brown-red crystalline powder.^[2] It is harmful if swallowed, may cause an allergic skin reaction, and is suspected of causing genetic defects.^[1] ^[2] The compound is an irritant to the skin, eyes, mucous membranes, and upper respiratory tract.^{[3][4]} It is also very toxic to aquatic life with long-lasting effects.^[2] Therefore, all waste containing this chemical, including contaminated materials and rinsate, must be treated as hazardous waste.^[5]

Quantitative Data Summary

The following table summarizes key quantitative data for **4-Nitro-o-phenylenediamine** for quick reference.

Property	Value	Source(s)
CAS Number	99-56-9	[1][6]
Molecular Formula	C ₆ H ₇ N ₃ O ₂	[6][7]
Molecular Weight	153.14 g/mol	[6]
Appearance	Dark red needles or red/brown-red powder	[2]
Melting Point	199-201 °C	[6][7]
Boiling Point	276.04 °C (estimate)	[7]
Water Solubility	1.2 g/L (20 °C)	[2]
Acute Oral Toxicity (LD50, Rat)	681 mg/kg	[8]
Acute Oral Toxicity (LD50, Mouse)	681 mg/kg	[8]

Step-by-Step Disposal Protocol

The primary method for the disposal of **4-Nitro-o-phenylenediamine** and its contaminated materials is to manage them as hazardous waste through a licensed and approved waste disposal company.[5][9] Do not dispose of this chemical down the drain or in regular trash.[1][10]

Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).[5]
- Eye Protection: Safety goggles or a face shield.[4][5]
- Body Protection: A laboratory coat.[4][5]
- Respiratory Protection: In case of inadequate ventilation or dust formation, use a NIOSH/MSHA-approved respirator (e.g., N95 dust mask).[1][6]

Waste Collection and Segregation

- Solid Waste: Collect surplus, expired, or contaminated solid **4-Nitro-o-phenylenediamine** in a designated, clearly labeled hazardous waste container.^[11] The container must be robust, chemically resistant, and have a secure, tight-fitting lid.^[11]
- Liquid Waste (Solutions): If the compound is in a solvent, collect it in a designated liquid hazardous waste container.^[5] Ensure the solvent is compatible with the other contents of the container and that different waste streams are not mixed.^[11]
- Contaminated Debris: Items such as gloves, absorbent paper, and weighing boats that are contaminated with **4-Nitro-o-phenylenediamine** must also be collected and disposed of as hazardous waste.^[3] Place these items in a sealed, vapor-tight plastic bag or a designated solid hazardous waste container.^[3]

Labeling and Storage

- Labeling: Properly label the hazardous waste container with the words "Hazardous Waste," the full chemical name "**4-Nitro-o-phenylenediamine**," and list all constituents with their approximate percentages.^[11] The label should also clearly indicate the associated hazards (e.g., "Toxic," "Irritant," "Environmental Hazard").^[5]
- Storage: Store the hazardous waste container in a designated, well-ventilated, and secure area.^{[5][11]} The storage area should be away from incompatible materials such as strong oxidizing agents, strong acids, strong reducing agents, and acid anhydrides.^{[1][4]} Ensure the container is kept closed at all times, except when adding waste.^[11]

Arranging for Disposal

- Contact Professionals: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the pickup and proper disposal of the waste.^[5]
- Provide Documentation: Furnish the disposal company with the Safety Data Sheet (SDS) for **4-Nitro-o-phenylenediamine**.^[5]

Accidental Spill Procedures

In the event of a spill, follow these procedures:

- Isolate the Area: Evacuate all non-essential personnel from the spill area.[\[2\]](#)
- Ensure Ventilation: Work in a well-ventilated area, preferably under a chemical fume hood.[\[2\]](#)
- Containment: For solid spills, avoid creating dust.[\[7\]](#) It is recommended to moisten the spilled material with a solvent like acetone before sweeping.[\[2\]](#)[\[3\]](#)
- Collection: Carefully sweep up the dampened material and place it into a suitable, closed container for disposal as hazardous waste.[\[1\]](#)[\[3\]](#) Use absorbent paper dampened with acetone to pick up any remaining residue.[\[3\]](#)
- Decontamination: Wash the contaminated surfaces with acetone followed by a soap and water solution.[\[3\]](#) Collect all cleaning materials for disposal as hazardous waste.

Cited Experimental Protocols

Carcinogenicity Bioassay (NTP Study)

The safety assessments of **4-Nitro-o-phenylenediamine** often reference toxicological studies. While full, detailed methodologies are not provided in the safety data sheets, the nature of these tests is described.

- Objective: To assess the carcinogenic potential of **4-Nitro-o-phenylenediamine** in rodents.
[\[2\]](#)
- Methodology Outline: Fischer 344 rats and B6C3F1 mice were administered the compound in their diet for 102-103 weeks.[\[2\]](#) The dietary concentrations were 375 and 750 ppm for rats, and 3750 and 7500 ppm for mice.[\[2\]](#) Control groups were maintained for comparison.[\[2\]](#)

Disposal Workflow Visualization

The following diagram outlines the logical workflow for the proper disposal of **4-Nitro-o-phenylenediamine** in a research setting.

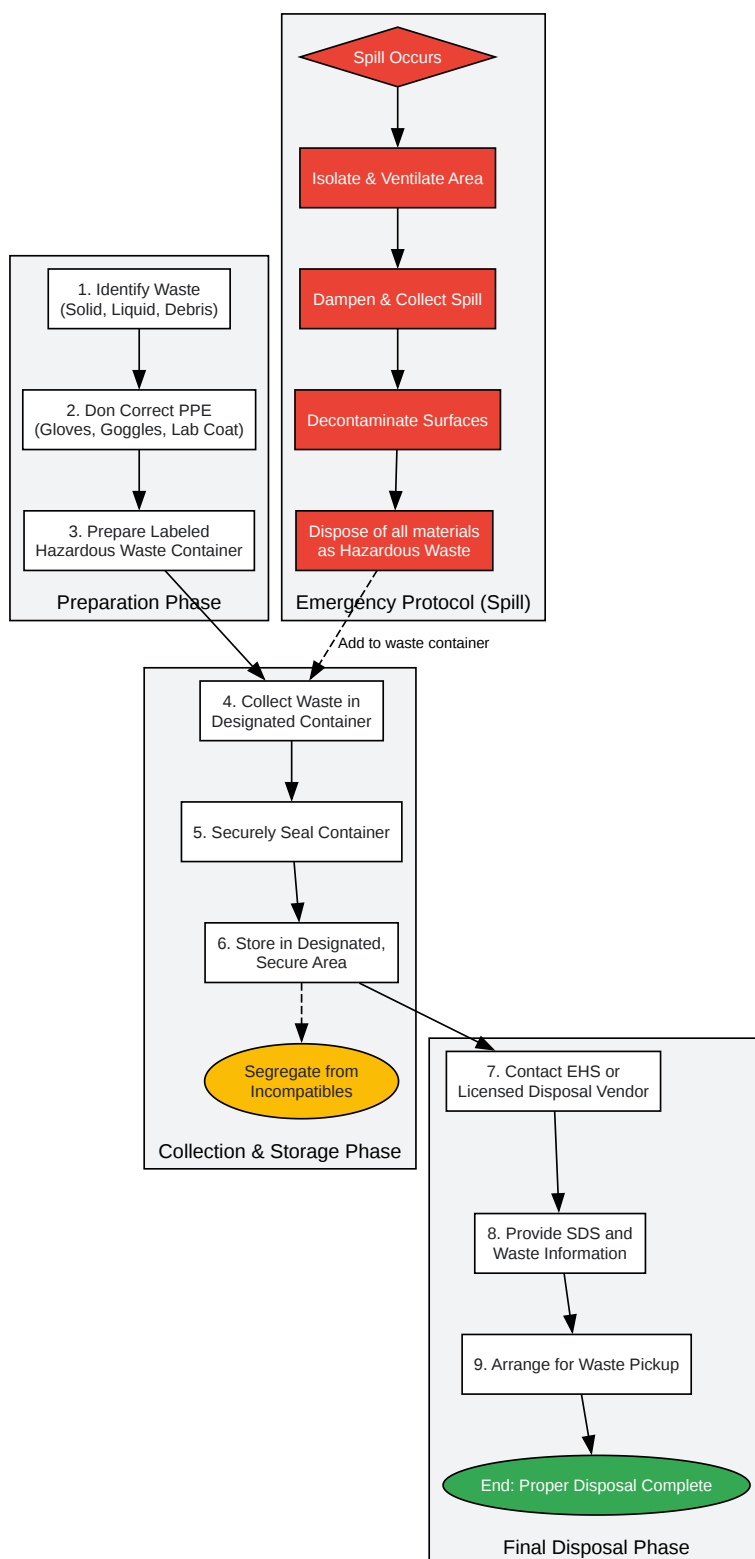


Figure 1. Disposal Workflow for 4-Nitro-o-phenylenediamine

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Caption: Workflow for the proper disposal of **4-Nitro-o-phenylenediamine**.

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References

- 1. fishersci.com [fishersci.com]
- 2. benchchem.com [benchchem.com]
- 3. 4-NITRO-O-PHENYLENEDIAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. echemi.com [echemi.com]
- 5. benchchem.com [benchchem.com]
- 6. 4-硝基邻苯二胺 98% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 4-Nitro-o-phenylenediamine - Safety Data Sheet [chemicalbook.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. aksci.com [aksci.com]
- 10. hpc-standards.com [hpc-standards.com]
- 11. engineering.purdue.edu [engineering.purdue.edu]
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